

# Application Notes and Protocols: Performance Evaluation of Hydrazine Perchlorate-Based Propellants

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## Compound of Interest

Compound Name: Hydrazine perchlorate

Cat. No.: B14112844

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## Introduction

**Hydrazine perchlorate** (HP) is a highly energetic material that has been considered for use as an oxidizing agent in solid rocket propellants. Its high oxygen content and energetic nature offer the potential for high-performance propellants. However, **hydrazine perchlorate** is also a sensitive and dangerous compound, requiring strict safety protocols during handling and testing.<sup>[1][2]</sup> This document provides an overview of the performance evaluation of **hydrazine perchlorate**-based propellants, including key performance parameters, detailed experimental protocols, and essential safety considerations.

## Key Performance Parameters

The performance of a solid propellant is characterized by several key parameters. The following table summarizes some of the critical performance metrics for **hydrazine perchlorate** and related propellant formulations. It is important to note that the performance of a composite propellant is highly dependent on its specific formulation, including the type and percentage of binder, fuel, and any additives.

## Performance Data Summary

Parameter	Value	Conditions/Formulation	Source
Specific Impulse (Isp)	265 lbf-sec/lbm (Standard)	73% Ammonium Perchlorate in 27% Hydrazine	[3]
318 lbf-sec/lbm (Vacuum)	73% Ammonium Perchlorate in 27% Hydrazine	[3]	
~220 seconds (Vacuum)	Hydrazine Monopropellant	[4]	
Density	1.56 g/cc	73% Ammonium Perchlorate in 27% Hydrazine	[3]
1.0 to 1.4 g/cc	Solutions of Ammonium Perchlorate in Hydrazine	[3]	
Burning Rate	0.13 to 0.22 cm/sec	Mixture of Ammonium Perchlorate with 30-60% Hydrazine Perchlorate (no catalyst)	[1]
Increased with catalysts (MnO <sub>2</sub> , CoO, Cu <sub>2</sub> Cl <sub>2</sub> )	Hydrazine Perchlorate	[1]	
Heat of Combustion	770 kcal/kg	Hydrazine Perchlorate	[1]
Impact Sensitivity	High (more sensitive than TEN)	Hydrazine Perchlorate	[1]

## Representative Composite Propellant Formulation

A representative, theoretical formulation for a **hydrazine perchlorate**-based composite propellant is provided below. The exact percentages would be optimized based on the desired performance characteristics and safety considerations.

Component	Role	Representative Percentage (by weight)
Hydrazine Perchlorate (HP)	Oxidizer	60-75%
Hydroxyl-Terminated Polybutadiene (HTPB)	Binder/Fuel	15-25%
Plasticizer (e.g., DOA, IDP)	Processing aid and mechanical properties modifier	5-10%
Curing Agent (e.g., Isocyanate)	Cures the binder to a solid matrix	1-2%
Burning Rate Modifier (e.g., Iron Oxide)	To tailor the burning rate	0.5-2%

## Experimental Protocols

The following are detailed protocols for key experiments used in the performance evaluation of solid propellants. These protocols are based on standard methodologies and should be adapted to the specific safety requirements of handling **hydrazine perchlorate**.

### Determination of Burning Rate using a Strand Burner

Objective: To measure the linear burning rate of a propellant strand at a constant pressure.

Apparatus:

- Strand Burner (Crawford-type)
- Pressurized Firing Vessel
- Inert gas supply (e.g., Nitrogen)
- Ignition system (e.g., hot wire)

- Timing system (e.g., thermocouples or break wires connected to a data acquisition system)
- Propellant strand casting and cutting tools
- Inhibitor coating (e.g., high-temperature paint)

Protocol:

- Propellant Strand Preparation:
  1. Cast the propellant slurry into a mold to create a long, thin strand of uniform cross-section (typically 3-5 mm in diameter).
  2. Cure the propellant according to the formulation's requirements.
  3. Cut the cured propellant into strands of a specific length (e.g., 5-10 cm).
  4. Apply an inhibitor coating to the sides of the strand to ensure that burning occurs only on the end faces.<sup>[5]</sup>
- Apparatus Setup:
  1. Mount the propellant strand in the strand holder within the firing vessel.
  2. Embed two timing wires (e.g., fine fuse wires or thermocouples) at a known distance apart along the strand. These will be used to start and stop the timer.
  3. Connect the ignition system to one end of the propellant strand.
  4. Seal the firing vessel.
- Test Execution:
  1. Pressurize the firing vessel to the desired test pressure with an inert gas like nitrogen.<sup>[5]</sup>
  2. Initiate the data acquisition system to record pressure and timing data.
  3. Activate the ignition system to ignite the propellant strand.

4. The flame front will travel down the strand, sequentially breaking the timing wires and allowing for the measurement of the time taken to burn the known distance between them.
- Data Analysis:
    1. Calculate the burning rate ( $r$ ) using the formula:  $r = L / t$ , where  $L$  is the distance between the timing wires and  $t$  is the time interval recorded.
    2. Repeat the experiment at various pressures to establish the burning rate as a function of pressure, often expressed by Vieille's Law:  $r = a * P^n$ , where  $a$  is the burning rate coefficient and  $n$  is the pressure exponent.

## Determination of Heat of Combustion using a Bomb Calorimeter

Objective: To measure the heat released during the complete combustion of a known mass of the propellant.

Apparatus:

- Bomb Calorimeter
- Oxygen cylinder with regulator
- Crucible
- Ignition wire
- Balance (accurate to 0.1 mg)
- Data acquisition system to record temperature

Protocol:

- Sample Preparation:
  1. Weigh a small, precise amount of the propellant sample (typically 0.5-1.0 g) and place it in the crucible.

2. Attach a fuse wire of known length to the electrodes of the bomb head, ensuring it is in contact with the propellant sample.[\[6\]](#)
- Calorimeter Assembly:
    1. Place the crucible in the bomb.
    2. Seal the bomb and pressurize it with oxygen to approximately 25-30 atm.[\[6\]](#)
    3. Submerge the bomb in a known volume of water in the calorimeter's insulated bucket.
  - Measurement:
    1. Allow the system to reach thermal equilibrium and record the initial temperature.
    2. Ignite the sample by passing a current through the fuse wire.
    3. Record the temperature of the water at regular intervals until it reaches a maximum and then starts to cool.
  - Calculations:
    1. Determine the corrected temperature rise, accounting for heat exchange with the surroundings.
    2. Calculate the total heat released using the heat capacity of the calorimeter system (which is determined by calibrating with a substance of known heat of combustion, such as benzoic acid).[\[7\]](#)
    3. Subtract the heat contributions from the ignition wire and any side reactions (e.g., formation of nitric acid).
    4. The resulting value is the heat of combustion of the propellant at constant volume.

## Rheological Characterization of Propellant Slurry

Objective: To determine the viscosity and flow behavior of the uncured propellant slurry, which is crucial for processing and casting.

#### Apparatus:

- Rheometer (cone-and-plate or parallel-plate geometry)
- Temperature control unit

#### Protocol:

- Sample Preparation:
  1. Prepare the propellant slurry by mixing all components except the curing agent.
- Measurement:
  1. Place a sample of the slurry onto the lower plate of the rheometer.
  2. Bring the upper plate into position at a specified gap.
  3. Allow the sample to reach the desired temperature.
  4. Perform a shear rate sweep, measuring the shear stress at various shear rates.
- Data Analysis:
  1. Plot shear stress versus shear rate to obtain the flow curve.
  2. Determine the apparent viscosity as a function of the shear rate.
  3. Fit the data to a rheological model (e.g., Power Law or Herschel-Bulkley) to characterize the flow behavior (e.g., Newtonian, shear-thinning, or shear-thickening).<sup>[8][9]</sup> Propellant slurries are often non-Newtonian, exhibiting shear-thinning properties.<sup>[9]</sup>

## Safety Protocols

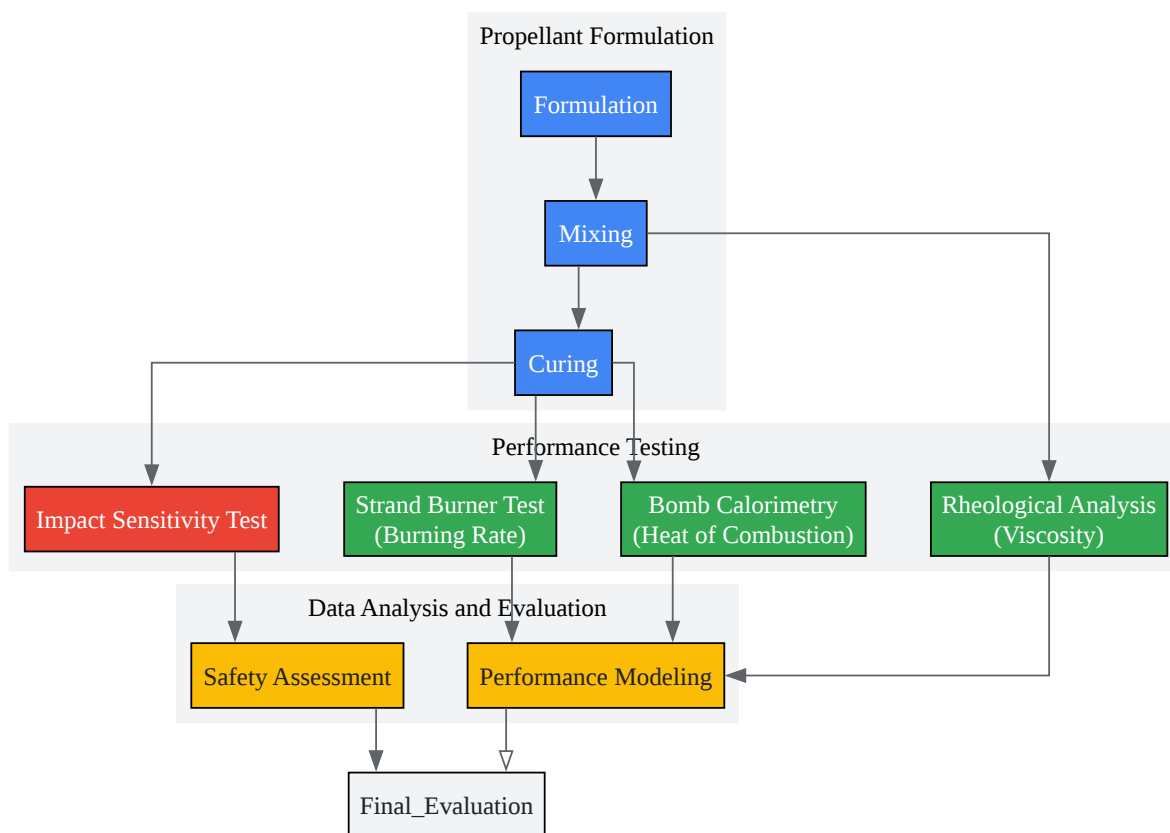
**Hydrazine perchlorate** is an extremely hazardous material. It is a powerful oxidizer and is sensitive to shock, friction, and heat.<sup>[1][2]</sup> All handling and testing must be conducted in a specialized facility with appropriate safety measures in place.

- Personal Protective Equipment (PPE): A flame-resistant lab coat, chemical-resistant gloves, and safety goggles are mandatory.[10] For operations with a risk of splashing, a face shield should also be worn.
- Handling: All operations involving **hydrazine perchlorate** should be performed in a chemical fume hood or a glove box.[10] Avoid contact with incompatible materials, such as reducing agents, organic materials, and powdered metals.
- Storage: Store in a cool, dry, well-ventilated area, away from heat sources and incompatible materials.[11] The storage container should be tightly sealed.
- Spills: In the event of a spill, evacuate the area and follow established emergency procedures. Do not attempt to clean up a large spill without proper training and equipment.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.

## Visualizations

### Experimental Workflow for Propellant Performance Evaluation

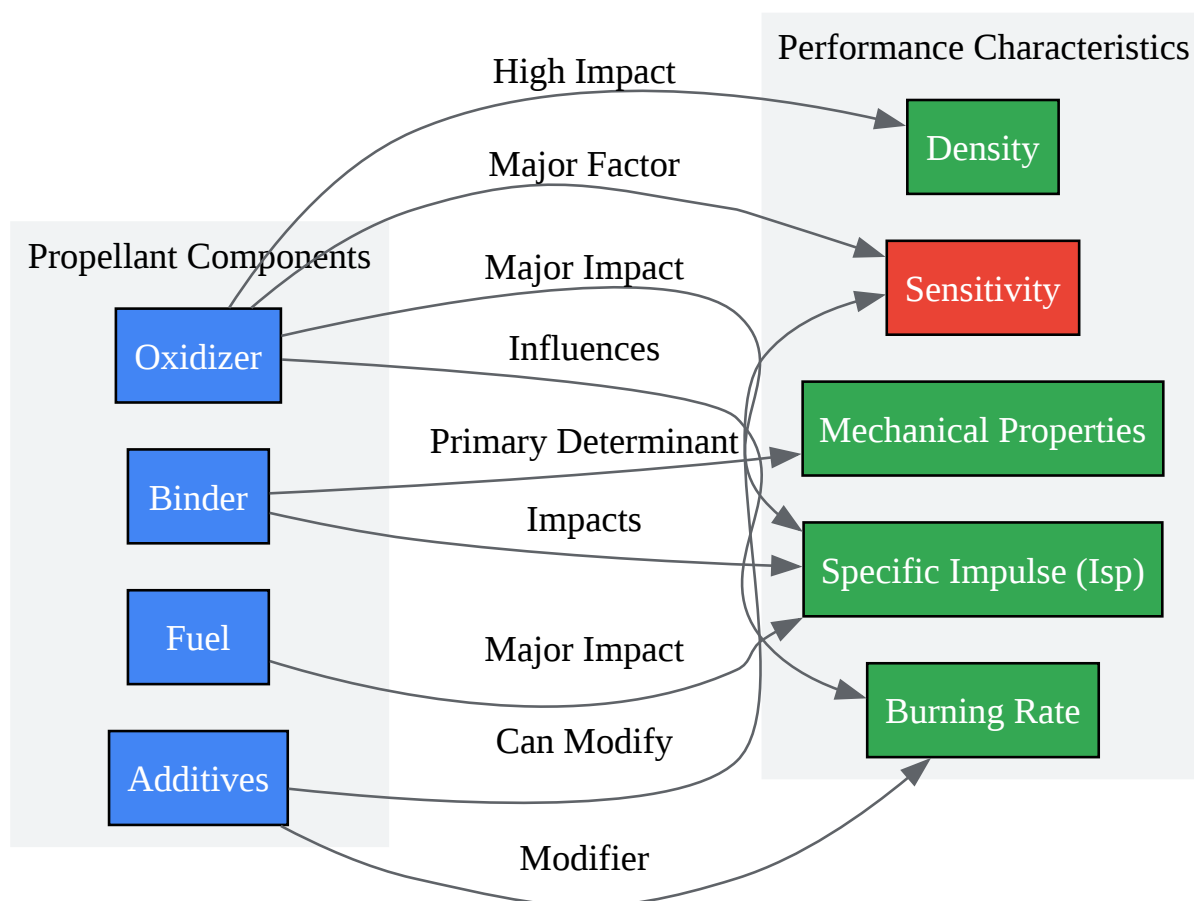




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Caption: Workflow for the comprehensive performance evaluation of a solid propellant.

## Relationship Between Propellant Components and Performance



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Caption: Influence of propellant components on key performance characteristics.

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